

An In-depth Technical Guide to 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol

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Compound of Interest

Compound Name: 2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol

Cat. No.: B1203154

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical and Physical Properties

2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol, also known by its hair dye designation HC Yellow No. 4, is a nitroaromatic compound.^{[1][2]} It is recognized for its vibrant yellow color and is used in semi-permanent and permanent hair coloring formulations.^{[1][3]} The presence of nitro, amino, and multiple hydroxyl functional groups suggests a compound with versatile chemical reactivity and potential for a range of applications.

Identifiers

Identifier	Value
Chemical Name	2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol
CAS Number	59820-43-8
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₅
Molecular Weight	242.23 g/mol
Synonyms	HC Yellow No. 4, N,O-Di(2-hydroxyethyl)-2-amino-5-nitrophenol, 2-(3-Nitro-6-(beta-hydroxyethylamino)phenoxy)ethanol[4][5]
InChI	1S/C10H14N2O5/c13-4-3-11-9-2-1-8(12(15)16)7-10(9)17-6-5-14/h1-2,7,11,13-14H,3-6H2
InChI Key	PNENOUKIPPERMY-UHFFFAOYSA-N
SMILES	OCCOC1=CC(=C(C=C1)NCCO)--INVALID-LINK--[O-]

Physicochemical Properties

Property	Value
Appearance	Canary yellow fluffy powder[5]
Melting Point	140 °C[5]
Solubility	Soluble in water[4]
Purity	Typically available at 98% purity (via HPLC)[6]

Toxicological and Safety Information

This compound is classified as having acute oral toxicity and is a suspected mutagen. It can also cause skin sensitization and is harmful to aquatic life with long-lasting effects.

Hazard Statement	Code
Harmful if swallowed	H302
May cause an allergic skin reaction	H317
Suspected of causing genetic defects	H341
Harmful to aquatic life with long lasting effects	H412

Experimental Protocols: Synthesis

The synthesis of 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol can be achieved through a multi-step process. A method described in Chinese patent CN104744273A involves a two-step synthesis starting from 2-amino-5-nitrophenol.^[7]

Step 1: Synthesis of 2-(3-nitro-6-aminophenoxy)ethanol

This initial step involves the hydroxyethylation of 2-amino-5-nitrophenol.

- Reactants: 2-amino-5-nitrophenol, an alkali (such as solid sodium hydroxide on hydrotalcite), a hydroxyethylation reagent (e.g., ethylene chlorohydrin), and a solvent (e.g., water).^[7]
- Procedure:
 - In a 500ml autoclave, add 250.0g of water, 25.0g (0.16 mol) of 2-amino-5-nitrophenol, 9.68g of solid alkali, and 19.3g (0.24 mol) of ethylene chlorohydrin.^[7]
 - Stir the mixture and heat to 115-125 °C.^[7]
 - Maintain the reaction under a pressure of 0.2-0.3 MPa for 8 hours.^[7]
 - Upon completion, the intermediate 2-(3-nitro-6-aminophenoxy)ethanol is obtained.

Step 2: Synthesis of N-[2-(2-hydroxyethoxy)-4-nitrophenyl] ethanol amine

The intermediate from Step 1 is then converted to the final product through condensation and hydrolysis.

- Reactants: 2-(3-nitro-6-aminophenoxy)ethanol, dimethylformamide (DMF), ethyl chloroformate, and calcium carbonate, followed by aqueous sodium hydroxide.[7]
- Procedure:
 - In a 500ml autoclave, add 23.2g of 2-(3-nitro-6-aminophenoxy)ethanol, 232.0g of DMF, 23.4g of ethyl chloroformate, and 12.0g of calcium carbonate.[7]
 - Stir and heat the mixture to 60-100 °C under a pressure of 0.1-1.0 MPa for 4-9 hours.[7]
 - Monitor the reaction by HPLC until the starting material is consumed (less than 0.5%).[7]
 - Add a 20% aqueous sodium hydroxide solution and maintain the temperature at 50-90 °C for 4-7 hours for hydrolysis.[7]
 - Monitor the hydrolysis by HPLC until the intermediate is less than 1.0%. [7]
 - Dilute the reaction solution with 232g of water, filter, and wash the filter cake.[7]
 - Dry the product in an oven to obtain N-[2-(2-hydroxyethoxy)-4-nitrophenyl] ethanol amine. [7]

Potential Applications and Research Areas

While the primary documented use of 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol is as a hair colorant, its chemical structure suggests potential for broader applications, particularly in medicinal chemistry.

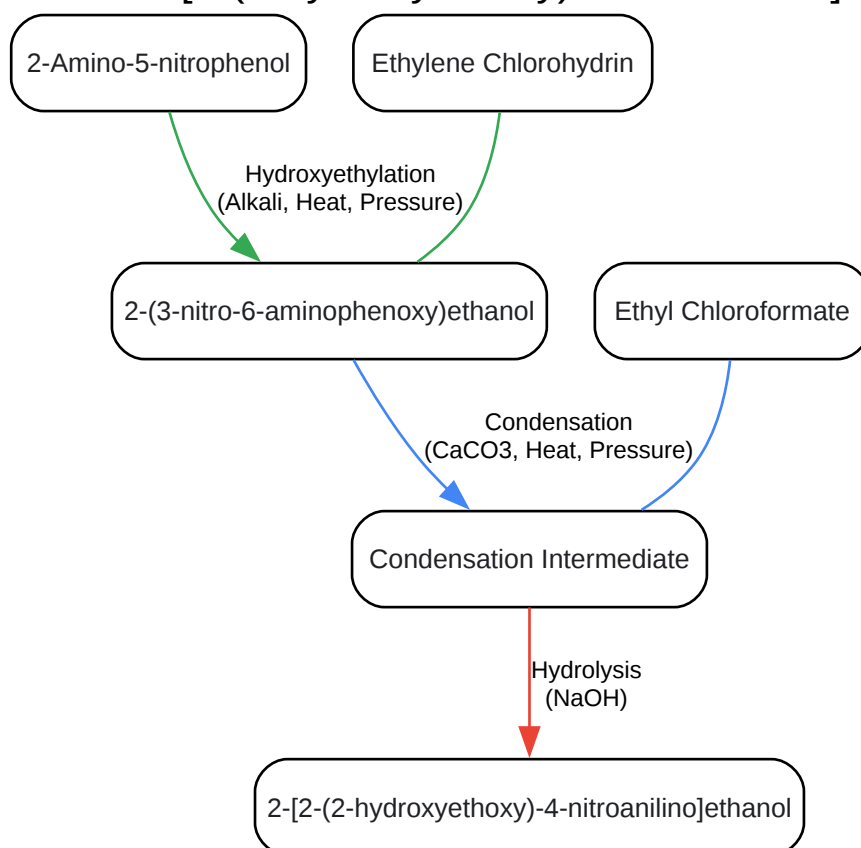
Nitroaniline derivatives are a class of compounds that have garnered significant interest for their diverse biological activities, including anticancer and antimicrobial properties.[8][9] The nitro group can be bio-reduced in hypoxic environments, such as those found in solid tumors, to form reactive species that can induce cell death.[8] The amino and hydroxyl groups on the molecule provide sites for further chemical modification, allowing for the synthesis of a library of derivatives with potentially enhanced biological activity.

Visualizations

Synthesis Workflow

The following diagram illustrates a potential synthetic pathway for 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol based on the described experimental protocols.

Synthesis of 2-[2-(2-hydroxyethoxy)-4-nitroanilino]ethanol



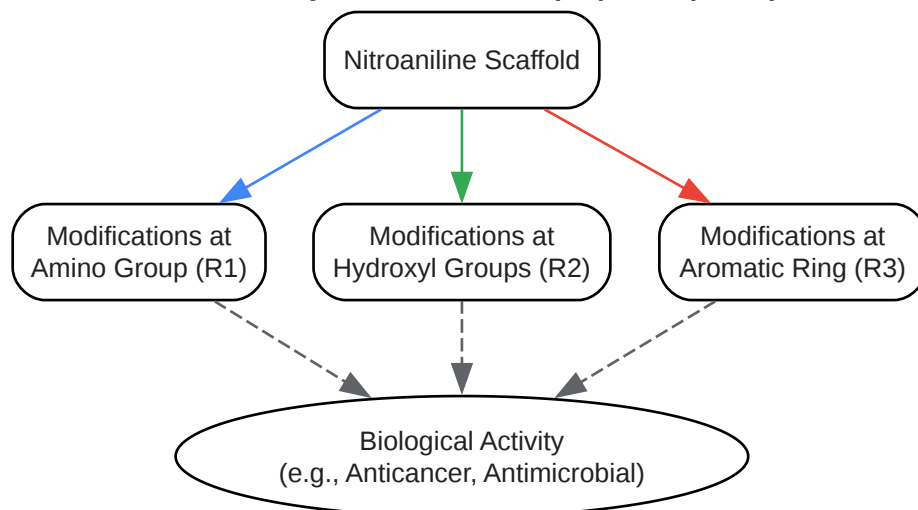
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Caption: A potential synthesis pathway for the target compound.

General Structure-Activity Relationship Concept

The following diagram illustrates the general concept of how the functional groups on a nitroaniline derivative can be modified to explore structure-activity relationships (SAR) in drug discovery.

Structure-Activity Relationship (SAR) Exploration



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Caption: Exploring structure-activity relationships.

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